

Technical Report: [(4-Fluorobenzyl)sulfonyl]acetic acid

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Compound of Interest

Compound Name: [(4-Fluorobenzyl)sulfonyl]acetic acid

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Audience: Researchers, scientists, and drug development professionals.

Subject: An in-depth technical guide on **[(4-Fluorobenzyl)sulfonyl]acetic acid**.

Executive Summary

This technical guide addresses the chemical compound **[(4-Fluorobenzyl)sulfonyl]acetic acid**. Initial investigations have revealed a significant point of clarification regarding its chemical identity and the availability of public data. The commonly mistaken analogue, (4-Fluorobenzenesulfonyl)acetic acid, possesses the CAS Number 383-38-0. However, a specific CAS Number for **[(4-Fluorobenzyl)sulfonyl]acetic acid** has not been identified in public databases.

This document serves to distinguish between these two related compounds and provides a summary of the available technical information for the broader class of phenylsulfonyl acetic acid derivatives and the closely related (4-fluorophenyl)sulfonylacetic acid, in the absence of specific data for the titular compound. The information is intended to provide a foundational understanding for researchers in the field of drug development.

Compound Identification and Clarification

A critical distinction must be made between **[(4-Fluorobenzyl)sulfonyl]acetic acid** and (4-Fluorobenzenesulfonyl)acetic acid. The former contains a methylene (-CH₂-) bridge between

the fluorophenyl group and the sulfonyl moiety, whereas the latter features a direct bond. This structural difference is illustrated below.

Due to the absence of a specific CAS number and dedicated research literature for **[(4-Fluorobenzyl)sulfonyl]acetic acid**, the following sections will focus on the publicly available data for the structurally similar (4-Fluorobenzenesulfonyl)acetic acid (CAS: 383-38-0) and the broader class of phenylsulfonyl acetic acid derivatives.

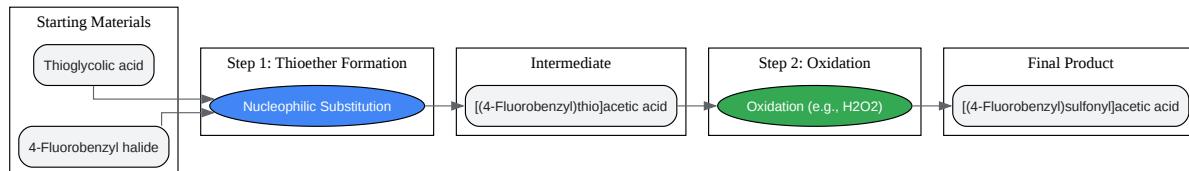
Physicochemical Data for (4-Fluorobenzenesulfonyl)acetic acid

The following table summarizes the key physicochemical properties for (4-Fluorobenzenesulfonyl)acetic acid.

Property	Value	Source
CAS Number	383-38-0	[1]
Molecular Formula	C ₈ H ₇ FO ₄ S	[1] [2]
Molecular Weight	218.20 g/mol	[1]
Alternate Name	2-(4-fluorophenyl)sulfonylacetic acid	[1] [2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **[(4-Fluorobenzyl)sulfonyl]acetic acid** is not available, a general synthetic approach for phenylsulfonyl acetic acid derivatives can be conceptualized based on established chemical reactions. A plausible synthetic workflow is outlined below.



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Caption: Conceptual workflow for the synthesis of **[(4-Fluorobenzyl)sulfonyl]acetic acid**.

The synthesis would likely involve a two-step process:

- Thioether Formation: Nucleophilic substitution of a 4-fluorobenzyl halide with thioglycolic acid to form the intermediate, **[(4-fluorobenzyl)thio]acetic acid**.
- Oxidation: Subsequent oxidation of the thioether intermediate, for instance using hydrogen peroxide, to yield the final sulfonyl product.

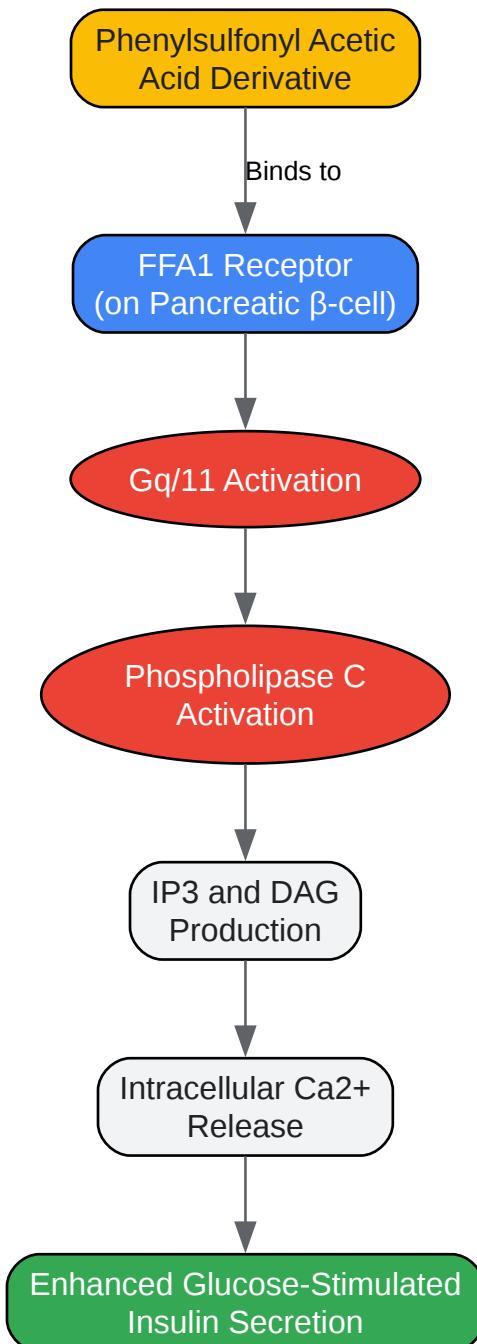
Applications in Drug Development

Phenylsulfonyl acetic acid derivatives have garnered interest in drug development, particularly as agonists for the free fatty acid receptor 1 (FFA1), which is a target for the treatment of type 2 diabetes.^{[3][4]} Research in this area has focused on optimizing the structure of these compounds to enhance their efficacy, safety profile, and pharmacokinetic properties.^{[3][4]} The sulfone-carboxylic acid moiety is considered advantageous for reducing lipophilicity and cytotoxicity.^{[3][4]}

While no specific biological activity has been reported for **[(4-Fluorobenzyl)sulfonyl]acetic acid**, its structural similarity to other FFA1 agonists suggests it could be a candidate for investigation in this therapeutic area.

Signaling Pathways

Given the lack of specific biological studies on **[(4-Fluorobenzyl)sulfonyl]acetic acid**, there is no established signaling pathway to visualize. However, for the broader class of phenylsulfonyl acetic acid derivatives acting as FFA1 agonists, the general signaling cascade is initiated by the binding of the agonist to the FFA1 receptor on pancreatic β -cells. This event triggers a G-protein coupled signaling cascade that ultimately leads to an increase in intracellular calcium and the potentiation of glucose-stimulated insulin secretion.



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Caption: Generalized signaling pathway for FFA1 agonists.

Conclusion

While a comprehensive technical guide on **[(4-Fluorobenzyl)sulfonyl]acetic acid** is hampered by the current lack of specific public data, this report provides a foundational overview by leveraging information on the structurally related compound, (4-Fluorobenzenesulfonyl)acetic acid, and the broader class of phenylsulfonyl acetic acid derivatives. The potential for these compounds in drug discovery, particularly in the context of metabolic diseases, warrants further investigation into the synthesis and biological evaluation of novel derivatives such as **[(4-Fluorobenzyl)sulfonyl]acetic acid**. Researchers are advised to undertake de novo synthesis and characterization to fully elucidate the properties of this specific compound.

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- To cite this document: BenchChem. [Technical Report: **[(4-Fluorobenzyl)sulfonyl]acetic acid**]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1312927#4-fluorobenzyl-sulfonyl-acetic-acid-cas-number>

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